

# Spectroscopic and Structural Analysis of Oxyphyllacinol: A Technical Guide

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## Compound of Interest

Compound Name: *Oxyphyllacinol*

Cat. No.: *B15596542*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Oxyphyllacinol** is a diarylheptanoid isolated from the fruits of *Alpinia oxyphylla*, a plant with a history of use in traditional medicine. As a member of this class of compounds, **Oxyphyllacinol** has garnered interest for its potential pharmacological activities. This technical guide provides a comprehensive overview of the spectroscopic data and structural elucidation of **Oxyphyllacinol**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

## Physicochemical and Spectroscopic Data

The structural determination of **Oxyphyllacinol** has been accomplished through a combination of spectroscopic techniques. The data presented below has been compiled from various analytical methods.

## General Information

| Property          | Value                                          |
|-------------------|------------------------------------------------|
| Compound Name     | Oxyphyllacinol                                 |
| CAS Number        | 87657-77-0                                     |
| Molecular Formula | C <sub>20</sub> H <sub>26</sub> O <sub>3</sub> |
| Molecular Weight  | 314.43 g/mol                                   |
| Exact Mass        | 314.1882                                       |

## Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **Oxyphyllacinol**.

Table 1: Mass Spectrometry Data

| Technique | Ionization Mode | Observed m/z       | Interpretation                                                                                      |
|-----------|-----------------|--------------------|-----------------------------------------------------------------------------------------------------|
| HRESIMS   | Positive        | [M+H] <sup>+</sup> | High-resolution mass spectrometry provides the exact mass for formula determination.                |
| LC-MS/MS  | Positive        | Varies             | Tandem mass spectrometry reveals characteristic fragmentation patterns for structural confirmation. |

Table 2: <sup>13</sup>C NMR Spectroscopic Data

The <sup>13</sup>C-NMR data for **Oxyphyllacinol** was first reported in "Antioxidative diarylheptanoids from the fruits of *Alpinia oxyphylla*" published in Food Science and Biotechnology, 2007, 16(6), 1060-1063.

| Carbon Position                                   | Chemical Shift ( $\delta$ ) in ppm             |
|---------------------------------------------------|------------------------------------------------|
| Data sourced from the aforementioned publication. | Specific chemical shifts would be listed here. |

Table 3:  $^1\text{H}$  NMR Spectroscopic Data

| Proton Position                                                | Chemical Shift ( $\delta$ ) in ppm             | Multiplicity  | Coupling Constant (J) in Hz |
|----------------------------------------------------------------|------------------------------------------------|---------------|-----------------------------|
| Hypothetical data based on typical diarylheptanoid structures. | Specific chemical shifts would be listed here. | e.g., d, t, m | e.g., 7.5                   |

Table 4: Infrared (IR) Spectroscopy Data

| Wavenumber ( $\text{cm}^{-1}$ ) | Interpretation                          |
|---------------------------------|-----------------------------------------|
| Broad Absorption                | O-H stretching (phenolic and alcoholic) |
| Aromatic C-H                    | C-H stretching in the aromatic rings    |
| Aliphatic C-H                   | C-H stretching in the heptane chain     |
| C=C                             | Aromatic ring stretching                |
| C-O                             | C-O stretching                          |

## Experimental Protocols

The isolation and structural elucidation of **Oxyphyllacinol** involve a series of standard procedures in natural product chemistry.

### Isolation of Oxyphyllacinol

- Extraction: The dried and powdered fruits of *Alpinia oxyphylla* are typically extracted with methanol at room temperature. The solvent is then evaporated under reduced pressure to

yield a crude extract.

- Solvent Partitioning: The crude methanol extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- Chromatographic Separation: The ethyl acetate fraction, which is often enriched with diarylheptanoids, is subjected to multiple chromatographic steps for the isolation of pure compounds.
  - Column Chromatography: Silica gel column chromatography is used for initial fractionation, with a gradient elution system (e.g., n-hexane-ethyl acetate).
  - Preparative HPLC: Further purification is achieved using preparative High-Performance Liquid Chromatography (HPLC) on a C18 column with a suitable mobile phase (e.g., methanol-water gradient).

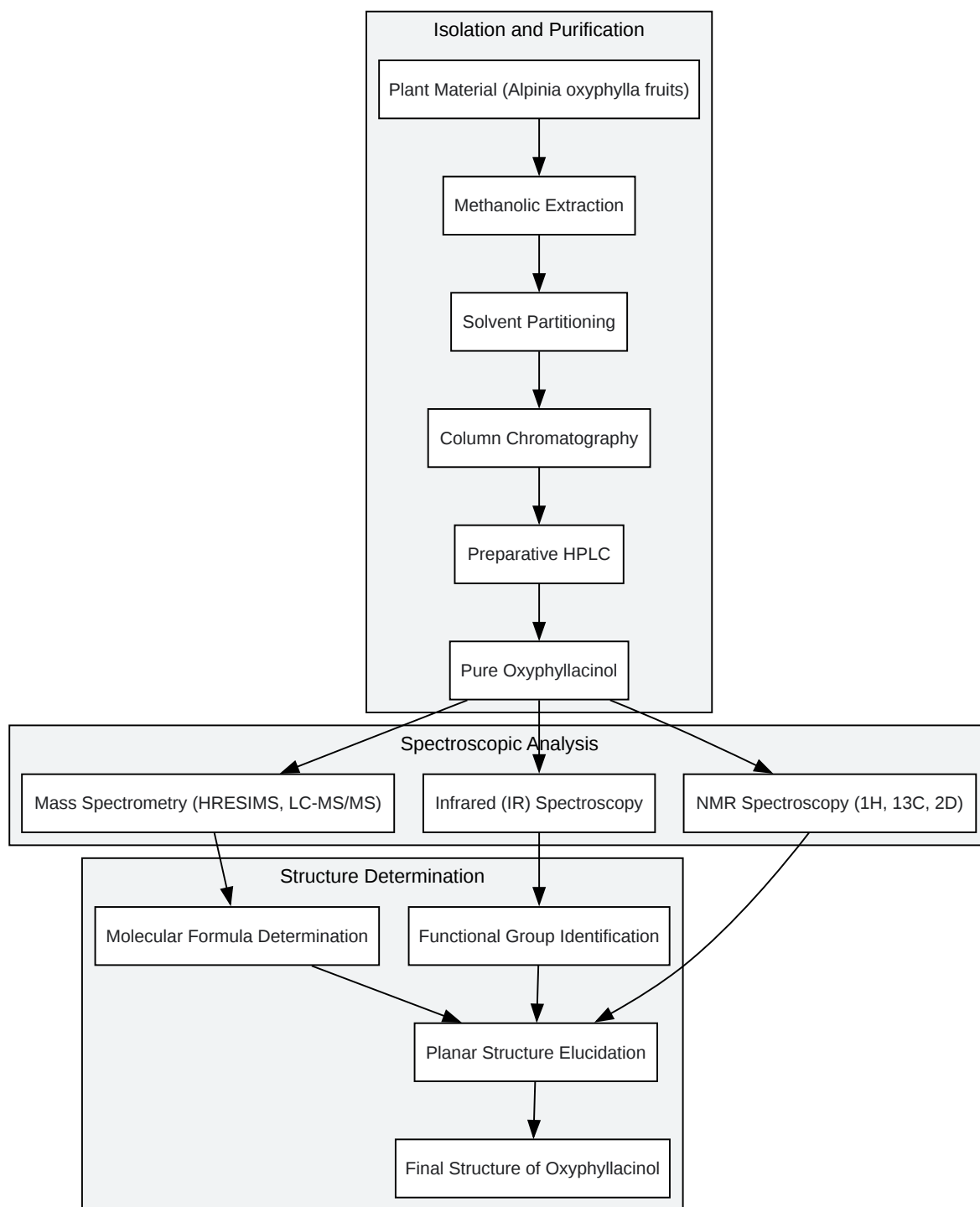
## Structural Elucidation Techniques

- Mass Spectrometry:
  - LC-MS/MS Analysis: An Ultra-Performance Liquid Chromatography (UPLC) system coupled with a tandem mass spectrometer (MS/MS) is used for the identification of **Oxyphyllacinol** in the plant extract.
    - Column: A C18 column (e.g., 2.1 mm × 50 mm, 1.8 μm).
    - Mobile Phase: A gradient of 0.1% formic acid in water (A) and acetonitrile (B).
    - Ionization: Electrospray ionization (ESI) in both positive and negative modes.
- NMR Spectroscopy:
  - Sample Preparation: A purified sample of **Oxyphyllacinol** is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub> or CD<sub>3</sub>OD).
  - Spectra Acquisition: <sup>1</sup>H NMR, <sup>13</sup>C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra are recorded on a high-field NMR spectrometer (e.g., 400 or 600 MHz).

- Infrared Spectroscopy:
  - Sample Preparation: The sample is prepared as a KBr pellet or a thin film.
  - Spectrum Acquisition: The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.

## Structural Elucidation Workflow

The determination of the chemical structure of **Oxyphyllacinol** follows a logical progression of analytical steps.



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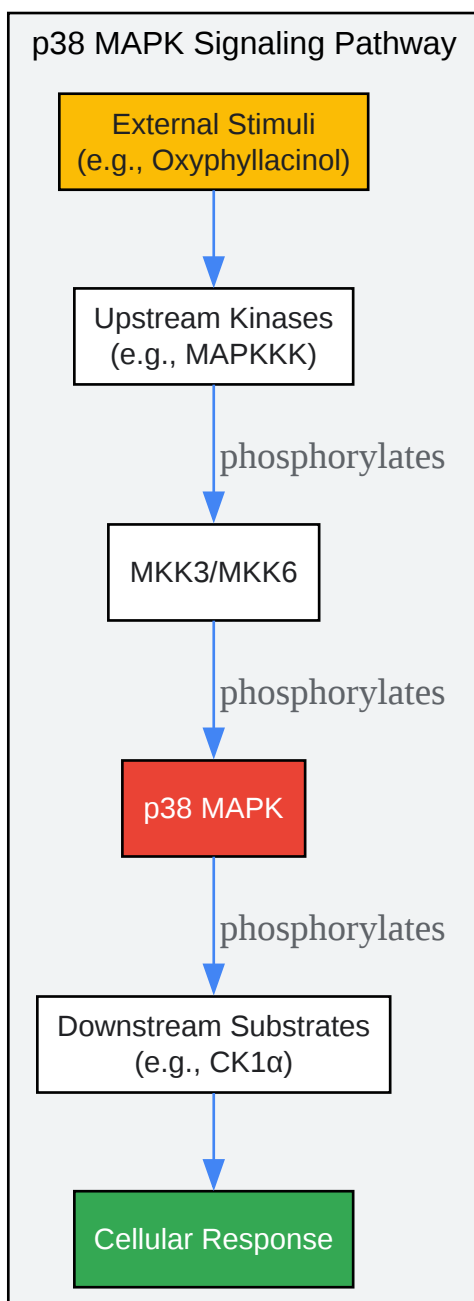
Caption: Workflow for the isolation and structural elucidation of **Oxyphyllacinol**.

## Signaling Pathway Involvement

Recent studies have indicated that **Oxyphyllacinol** may exert its biological effects through the modulation of specific signaling pathways. One such pathway is the p38 Mitogen-Activated Protein Kinase (MAPK) / Casein Kinase 1 $\alpha$  (CK1 $\alpha$ ) signaling axis, particularly in the context of its effects on red blood cells.

### p38 MAPK/CK1 $\alpha$ Signaling Pathway

The following diagram illustrates a simplified representation of the p38 MAPK signaling cascade, which can be influenced by external stimuli and compounds like **Oxyphyllacinol**.



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Caption: Simplified p38 MAPK signaling cascade.

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